

Safety and Handling of 1-(1-Bromoethyl)-2-fluorobenzene: A Technical Guide

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Compound of Interest

Compound Name: 1-(1-Bromoethyl)-2-fluorobenzene

Cat. No.: B1286439

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and is based on available data for **1-(1-Bromoethyl)-2-fluorobenzene** and structurally related compounds. It is not a substitute for a formal Safety Data Sheet (SDS). Always consult the specific SDS provided by the supplier before handling this chemical and adhere to all institutional and regulatory safety protocols. This compound is intended for research use only and is not for diagnostic or therapeutic use.

Introduction

1-(1-Bromoethyl)-2-fluorobenzene is a halogenated aromatic compound utilized in proteomics research and as a versatile small molecule scaffold in organic synthesis.^[1] Its structure, featuring a bromine and a fluorine atom on a benzene ring with an ethyl bromide substituent, suggests potential reactivity and hazards that necessitate careful handling. This guide provides a comprehensive overview of the known and inferred safety information, handling procedures, and emergency protocols for **1-(1-Bromoethyl)-2-fluorobenzene** (CAS 405931-46-6).

Hazard Identification and Classification

While a specific, publicly available GHS classification for **1-(1-Bromoethyl)-2-fluorobenzene** is not readily found, the hazards can be inferred from its structural components and data on

similar halogenated aromatic hydrocarbons. The primary hazards are expected to include flammability, skin and eye irritation, and potential harm if swallowed or inhaled.

Inferred GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 3 or 4	H226: Flammable liquid and vapor or H227: Combustible liquid
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	Category 3	H335: May cause respiratory irritation

This classification is inferred based on data for structurally similar compounds like bromobenzene and (1-Bromoethyl)benzene.^[2]

Hazard Pictograms (Inferred):

Signal Word (Inferred): Warning

Physicochemical and Toxicological Data

Quantitative data for **1-(1-Bromoethyl)-2-fluorobenzene** is limited. The following table summarizes available information and data for a related compound, 1-Bromo-2-fluorobenzene, for comparison.

Property	1-(1-Bromoethyl)-2-fluorobenzene	1-Bromo-2-fluorobenzene (for comparison)
CAS Number	405931-46-6[1]	1072-85-1
Molecular Formula	C ₈ H ₈ BrF[1]	C ₆ H ₄ BrF[3]
Molecular Weight	203.05 g/mol [1]	175.00 g/mol [3]
Purity	≥95%	Not specified
Appearance	Not specified	Not specified
Toxicological Data	To the best of current knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.[4]	May cause liver damage.[3]

Experimental Protocols and Handling Procedures

Strict adherence to safety protocols is crucial when working with halogenated organic compounds.

Personal Protective Equipment (PPE)

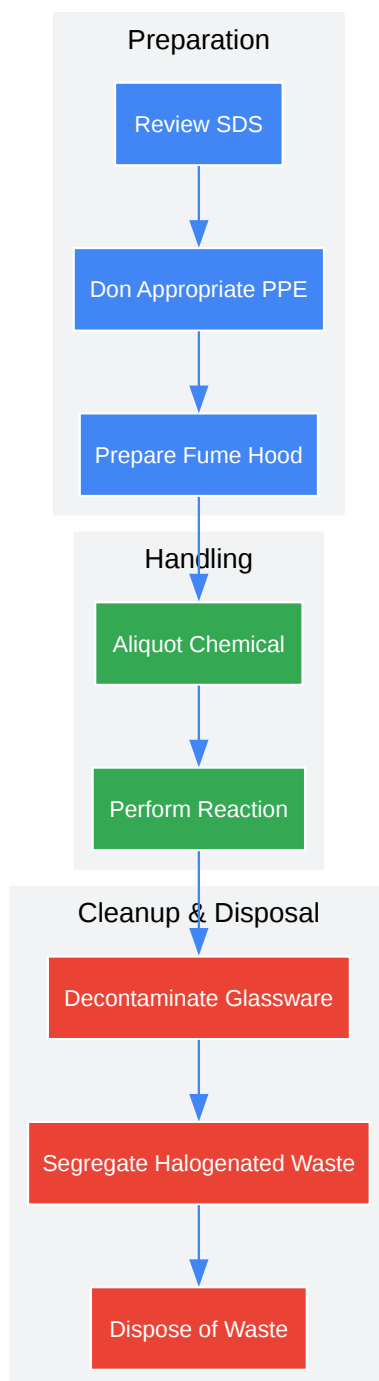
A comprehensive PPE strategy is the first line of defense against exposure.

Protection Type	Specific Requirements	Rationale
Eye and Face Protection	Chemical safety goggles meeting ANSI Z87.1 standard. A full-face shield is recommended when there is a risk of splashing.	Protects against splashes and vapors that can cause serious eye damage.
Hand Protection	Chemically resistant gloves (e.g., nitrile, neoprene, or Viton®). Double gloving may be appropriate.	Prevents skin contact, which can lead to irritation or burns. Ensure gloves are appropriate for the specific solvent and have an adequate breakthrough time.
Body Protection	A flame-resistant lab coat, fully buttoned, with long sleeves. Long pants and closed-toe, closed-heel shoes are mandatory. For larger quantities, a chemical-resistant apron is recommended.	Protects skin from exposure to the chemical.
Respiratory Protection	All handling must be conducted in a certified chemical fume hood. If ventilation is inadequate, a NIOSH/MSHA-approved respirator with an organic vapor cartridge should be used.	Minimizes inhalation of vapors, which can cause respiratory tract irritation.

Safe Handling Workflow

A systematic approach to handling ensures safety from preparation to disposal.

Safe Handling Workflow for 1-(1-Bromoethyl)-2-fluorobenzene



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Caption: Generalized workflow for the safe handling of **1-(1-Bromoethyl)-2-fluorobenzene**.

Detailed Steps:

- Preparation:
 - Review the Safety Data Sheet (SDS): Before beginning any work, thoroughly read and understand the SDS for the specific chemical. Pay close attention to hazard statements, precautionary measures, and emergency procedures.
 - Don Appropriate PPE: Equip yourself with the personal protective equipment outlined in the table above.
 - Prepare the Work Area: Ensure a chemical fume hood is operational and the workspace is clean and uncluttered. All necessary equipment should be placed within the fume hood.
- Handling:
 - Aliquot the Chemical: Carefully measure and transfer the required amount of the chemical using appropriate tools like glass pipettes or syringes to minimize spills.
 - Perform the Reaction: Conduct all experimental procedures within the chemical fume hood. Keep the sash at the lowest possible height that allows for comfortable work.
- Cleanup and Disposal:
 - Decontaminate Glassware: Rinse all contaminated glassware with a suitable solvent (e.g., acetone) inside the fume hood. Collect the rinsate as hazardous waste.
 - Segregate Waste: Halogenated organic waste must be collected separately from non-halogenated waste in a designated, properly labeled container.^[5]
 - Dispose of Waste: Follow your institution's hazardous waste disposal procedures. Ensure the waste container is tightly sealed and stored in a designated satellite accumulation area.

Stability and Reactivity

- Reactivity: Halogenated aromatic hydrocarbons can be reactive. While specific reactivity data for **1-(1-Bromoethyl)-2-fluorobenzene** is unavailable, it is prudent to assume it may be

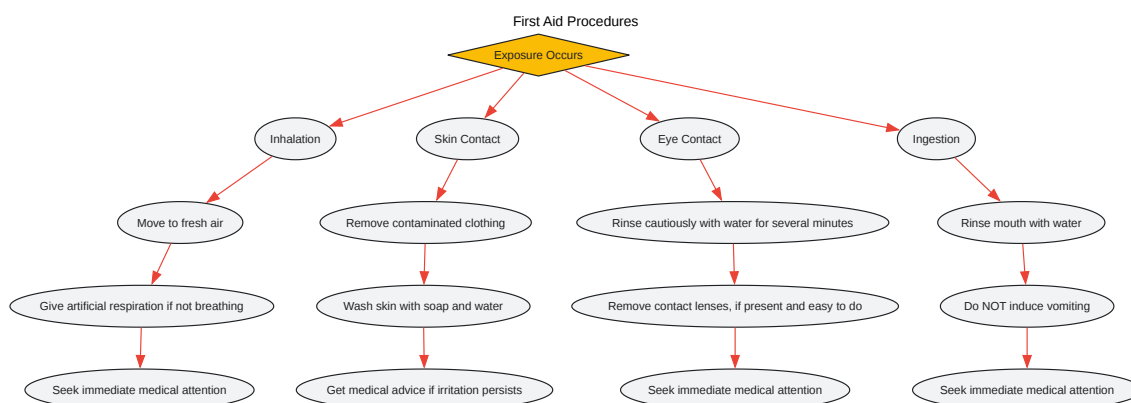
sensitive to heat, light, and incompatible materials.

- **Chemical Stability:** Assumed to be stable under recommended storage conditions.
- **Conditions to Avoid:** Avoid heat, flames, sparks, and other sources of ignition. Keep away from direct sunlight.
- **Incompatible Materials:** Strong oxidizing agents, strong acids, and strong bases.
- **Hazardous Decomposition Products:** Combustion may produce carbon monoxide, carbon dioxide, hydrogen bromide, and hydrogen fluoride.

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

First Aid Measures



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Caption: First aid measures for exposure to **1-(1-Bromoethyl)-2-fluorobenzene**.

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[2][4]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. If skin irritation persists, seek medical attention.[4][6][7]
- Eye Contact: Rinse cautiously with water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical

attention.^{[2][4][7]}

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.^{[2][4]}

Spill and Leak Procedures

- Minor Spills:
 - Evacuate non-essential personnel from the area.
 - Ensure adequate ventilation and eliminate all ignition sources.
 - Wear appropriate PPE.
 - Absorb the spill with an inert material (e.g., sand, vermiculite, or dry earth).
 - Place the absorbed material into a sealed, properly labeled container for hazardous waste disposal.
 - Clean the spill area with a suitable solvent, collecting the cleaning materials as hazardous waste.
- Major Spills:
 - Evacuate the laboratory immediately and activate the emergency alarm.
 - Contact your institution's emergency response team.
 - Only trained personnel with appropriate respiratory protection (such as a self-contained breathing apparatus) should attempt to clean up a major spill.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical powder, carbon dioxide, or alcohol-resistant foam.^[4]
- Unsuitable Extinguishing Media: Do not use a direct water jet, as it may spread the fire.

- **Specific Hazards:** Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.
- **Protective Equipment for Firefighters:** Wear a self-contained breathing apparatus (SCBA) and full protective gear.

Storage and Disposal

- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances.[8] The storage area should be designated for flammable liquids. Keep away from heat, sparks, and open flames.
- **Disposal:** All waste containing **1-(1-Bromoethyl)-2-fluorobenzene** and contaminated materials must be treated as hazardous waste. Collect all waste in a clearly labeled, sealed, and appropriate container. Dispose of the waste through an approved hazardous waste disposal facility. Do not dispose of it down the drain or in regular trash.

Conclusion

1-(1-Bromoethyl)-2-fluorobenzene is a valuable research chemical that requires careful and informed handling due to its potential hazards. By adhering to the safety protocols outlined in this guide, researchers can minimize risks and ensure a safe laboratory environment. Always prioritize safety by consulting the specific SDS, using appropriate personal protective equipment, working in a well-ventilated area, and having a clear plan for emergency situations.

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